

Essential Safety and Logistical Information for Handling Linalool-d6

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Compound of Interest

Compound Name: Linalool-d6

Cat. No.: B12369189

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount, especially when handling specialized chemical reagents like **Linalool-d6**. While specific safety data for deuterated compounds can be limited, the safety protocols for their non-deuterated counterparts are generally applicable. Therefore, this guidance is based on the established safety profile of Linalool.

Linalool-d6, a deuterated form of the naturally occurring monoterpene Linalool, is a combustible liquid that can cause skin and serious eye irritation.^[1] Proper handling and disposal are crucial to minimize exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Linalool-d6**, a comprehensive approach to personal protection is essential. The following PPE is recommended to prevent skin contact, inhalation of vapors, and eye exposure.

1. Hand Protection:

- **Gloves:** Wear protective gloves. Immediately change gloves if they become contaminated.

2. Eye and Face Protection:

- **Safety Glasses/Goggles:** Use safety glasses with side shields or chemical safety goggles to protect against splashes.

- Face Shield: In situations with a higher risk of splashing, a face shield should be worn in addition to goggles.

3. Skin and Body Protection:

- Lab Coat: A standard lab coat should be worn to protect against incidental skin contact.
- Protective Clothing: For larger quantities or in case of potential for significant exposure, additional protective clothing may be necessary. Contaminated work clothing should not be allowed out of the workplace.

4. Respiratory Protection:

- Ventilation: Handle **Linalool-d6** in a well-ventilated area, preferably in a chemical fume hood, to minimize the inhalation of vapors.[\[2\]](#)[\[3\]](#)
- Respirator: If ventilation is inadequate or in the event of a spill, a suitable respirator should be worn. The specific type of respirator and filter cartridge should be selected based on the potential airborne concentration.

Operational Plan for Handling Linalool-d6

A systematic approach to handling **Linalool-d6** will ensure minimal risk.

1. Pre-Handling:

- Read and understand the Safety Data Sheet (SDS) for Linalool.
- Ensure all necessary PPE is readily available and in good condition.
- Verify that the work area, particularly the chemical fume hood, is clean and functioning correctly.
- Keep away from heat, sparks, open flames, and hot surfaces.[\[4\]](#)

2. Handling:

- Work in a well-ventilated area, such as a chemical fume hood.

- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe in vapors or mists.[1][2]
- Wash hands thoroughly after handling.[2][4]
- Keep the container tightly closed when not in use.[4]

3. Post-Handling:

- Clean the work area thoroughly.
- Properly remove and dispose of contaminated PPE.
- Wash hands and any exposed skin.

Disposal Plan

Proper disposal of **Linalool-d6** and any contaminated materials is critical to prevent environmental contamination and ensure compliance with regulations.

- Waste Container: Dispose of **Linalool-d6** and any contaminated materials in a designated and properly labeled hazardous waste container.
- Regulations: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[4]
- Drains: Do not allow the product to enter drains or waterways.[1]

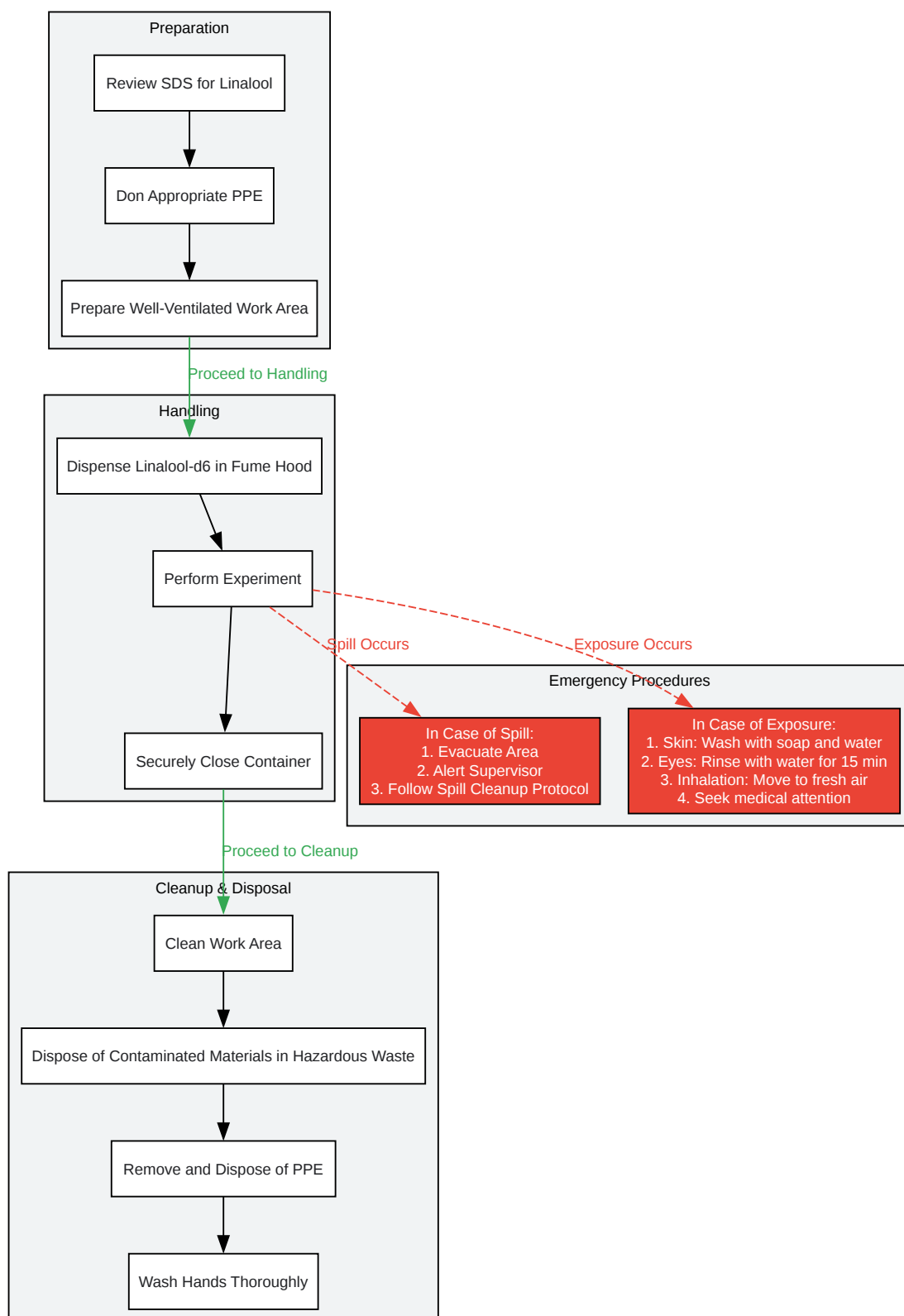
Quantitative Data Summary

The following table summarizes key quantitative data for Linalool, which is expected to be very similar for **Linalool-d6**.

Property	Value	Reference(s)
Molecular Formula	C ₁₀ H ₁₈ O	
Molecular Weight	154.25 g/mol	[5]
Appearance	Light yellow liquid	[4]
Boiling Point	199 °C / 390.2 °F @ 760 mmHg	[4]
Flash Point	75 °C / 167 °F	[4]
Autoignition Temperature	235 °C / 455 °F	[4]
Solubility in Water	1.45 g/l (25°C)	[4]
Oral LD50 (Rat)	2,790 mg/kg	[3][5]
Dermal LD50 (Rabbit)	5,610 mg/kg	[3][5]

Experimental Workflow

The following diagram illustrates the standard workflow for safely handling **Linalool-d6** in a laboratory setting.



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Caption: Workflow for Safe Handling of **Linalool-d6**.

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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Linalool-d6]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12369189#personal-protective-equipment-for-handling-linalool-d6\]](https://www.benchchem.com/product/b12369189#personal-protective-equipment-for-handling-linalool-d6)

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